

Application Notes & Protocols: Investigating the Teratogenic Effects of Methimazole

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Compound of Interest

Compound Name: Methimazole

Cat. No.: B000073

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Objective: To provide a comprehensive experimental framework for assessing the teratogenic potential of Methimazole (MMI) and elucidating the underlying molecular mechanisms. These protocols are designed for researchers in developmental toxicology, pharmacology, and drug safety assessment.

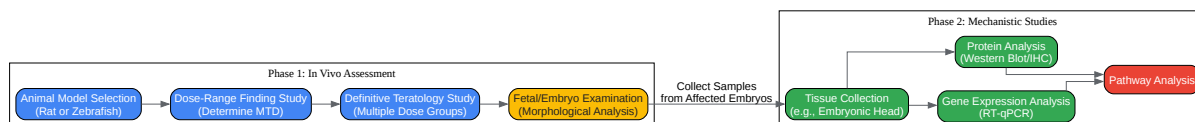
Introduction

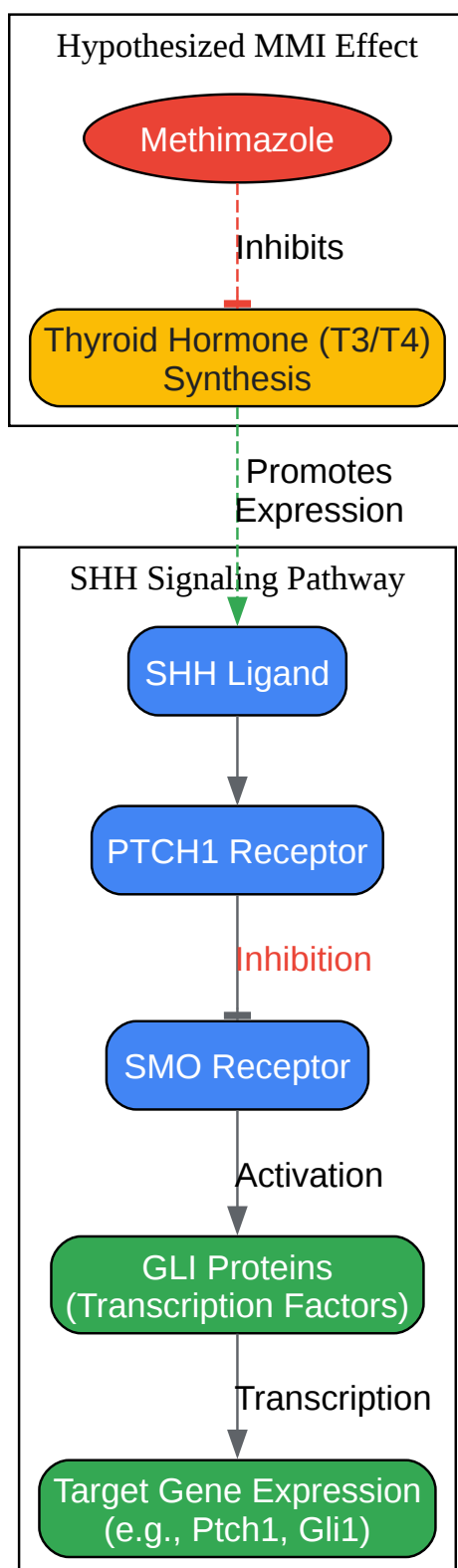
Methimazole (MMI) is an antithyroid drug widely used for the treatment of hyperthyroidism.[1] [2] However, its use during pregnancy is a significant concern due to its ability to cross the placenta and potentially harm the developing fetus.[2] Prenatal exposure to MMI has been associated with a specific set of congenital anomalies, collectively known as methimazole embryopathy.[3][4] This embryopathy can include characteristic facial features, choanal atresia (blockage of the nasal passage), esophageal atresia, and aplasia cutis (localized absence of skin).[3][4]

While clinical associations are strong, detailed experimental studies are crucial to understand the dose-dependent effects and the molecular pathways MMI perturbs during embryogenesis. The following protocols provide methodologies for studying these effects using both mammalian (rat) and alternative (zebrafish) models, coupled with molecular analysis techniques.

Overall Experimental Workflow

The investigation into MMI's teratogenicity follows a multi-step process, from initial in vivo screening to detailed mechanistic studies. This workflow ensures a comprehensive evaluation of both phenotypic effects and the underlying molecular causes.





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